

Application Note: D-I03 Experimental Design for a Synthetic Lethality Screen

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Compound of Interest

Compound Name: D-I03

Cat. No.: B3181273

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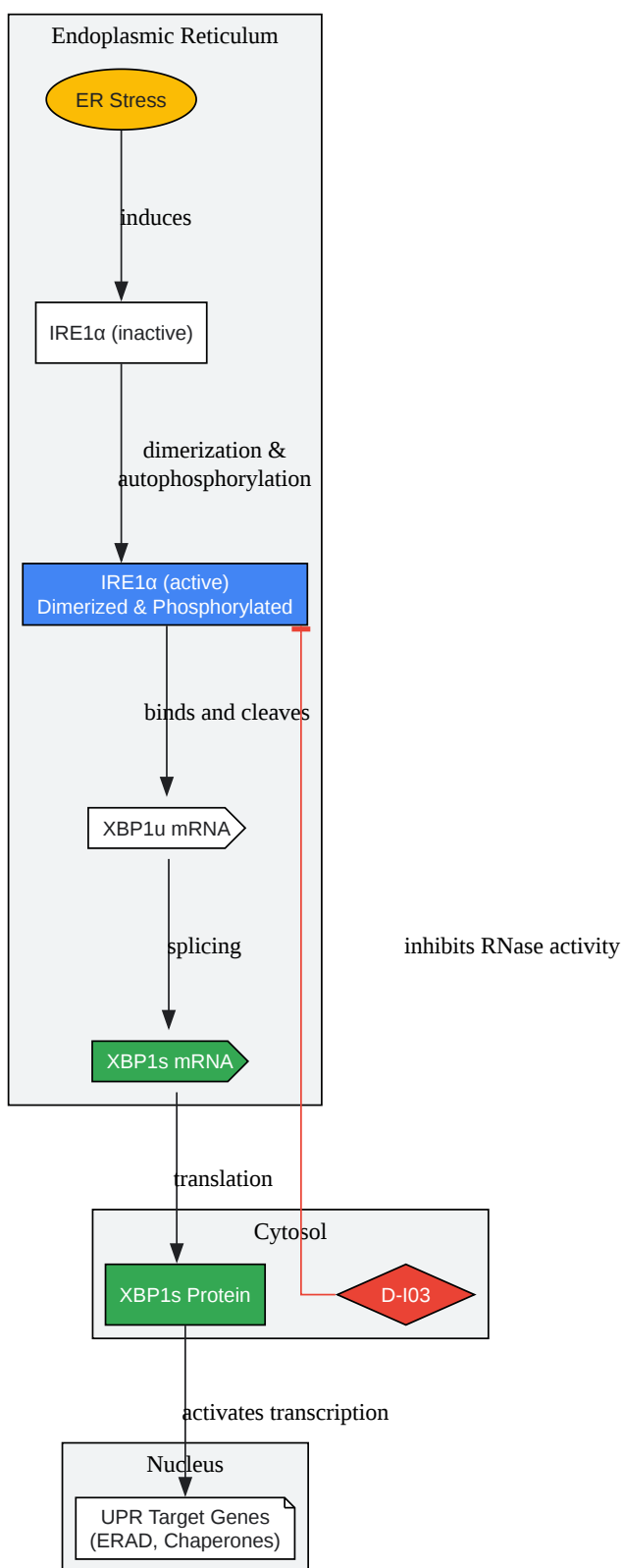
Audience: Researchers, scientists, and drug development professionals.

Introduction

Synthetic lethality represents a promising avenue in cancer therapy, exploiting the dependencies of cancer cells on specific pathways for survival. A synthetic lethal interaction occurs when the simultaneous perturbation of two genes or pathways results in cell death, while the individual perturbation of either is viable. **D-I03**, a potent and specific inhibitor of the inositol-requiring enzyme 1 α (IRE1 α) RNase activity, offers a unique opportunity to explore synthetic lethal partners in the context of the unfolded protein response (UPR). This application note provides a detailed experimental design and protocol for conducting a genome-wide CRISPR-Cas9-based synthetic lethality screen to identify novel drug targets that, when inhibited, are synthetically lethal with **D-I03**.

D-I03: Mechanism of Action

D-I03 is a selective inhibitor of the RNase domain of IRE1 α , a key transducer of the UPR. Under endoplasmic reticulum (ER) stress, IRE1 α dimerizes and autophosphorylates, activating its RNase domain. This initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, leading to the production of a potent transcription factor, XBP1s. XBP1s upregulates a host of genes involved in protein folding, quality control, and ER-associated degradation (ERAD), thereby promoting cell survival. By inhibiting the RNase activity of IRE1 α , **D-I03** blocks the production of XBP1s and attenuates the adaptive capacity of the UPR.

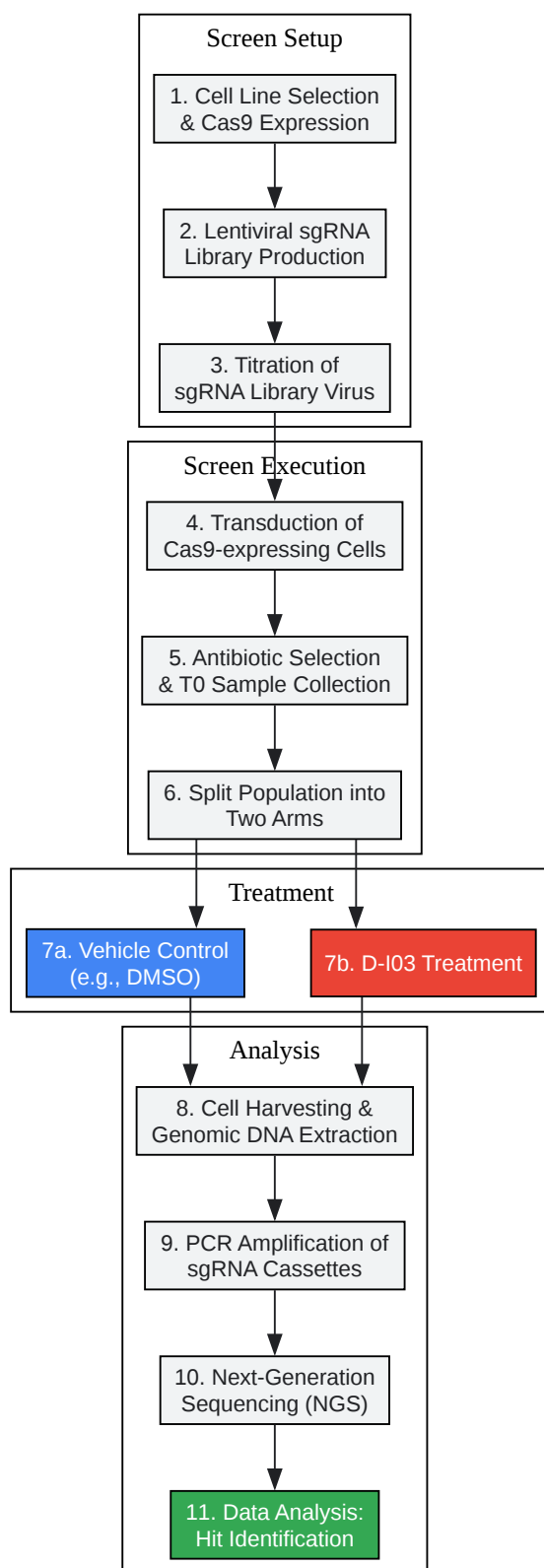


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Caption: **D-I03** mechanism of action targeting the IRE1α pathway.

Experimental Design and Workflow

A genome-wide CRISPR-Cas9 knockout screen will be performed to identify genes whose loss renders cells sensitive to **D-I03** treatment. The overall workflow is depicted below.



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